

Application Notes and Protocols for Methyl 2-aminonicotinate Powder

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Compound of Interest

Compound Name: Methyl 2-aminonicotinate

Cat. No.: B050381

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl 2-aminonicotinate is a biochemical reagent utilized as a building block in organic synthesis, particularly in the development of pharmaceutical compounds.^[1] Its utility as an intermediate, for example in the preparation of PARP inhibitors, makes the correct handling and storage of this compound critical to ensure its integrity, stability, and the safety of laboratory personnel.^[1] These application notes provide detailed protocols and guidelines for the safe handling and optimal storage of **Methyl 2-aminonicotinate** powder.

Compound Information

Physical and Chemical Properties

Methyl 2-aminonicotinate is a white to yellow solid powder or crystalline substance.^{[2][3]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	14667-47-1	[1][3][4][5][6][7]
Molecular Formula	C ₇ H ₈ N ₂ O ₂	[1][3][5][7]
Molecular Weight	152.15 g/mol	[1][3][5][7]
Appearance	White to yellow solid powder/crystal	[2][3]
Melting Point	82-86 °C	[3][7]
Boiling Point	251.3 ± 20.0 °C (Predicted)	[7]
Density	1.238 ± 0.06 g/cm ³ (Predicted)	[7]

Safety and Hazard Information

Methyl 2-aminonicotinate is classified as harmful and an irritant.[1][8] It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[8][9]

GHS Hazard Statements

- H302: Harmful if swallowed.[8]
- H315: Causes skin irritation.[8][9]
- H319: Causes serious eye irritation.[8][9]
- H335: May cause respiratory irritation.[8][9]

Personal Protective Equipment (PPE)

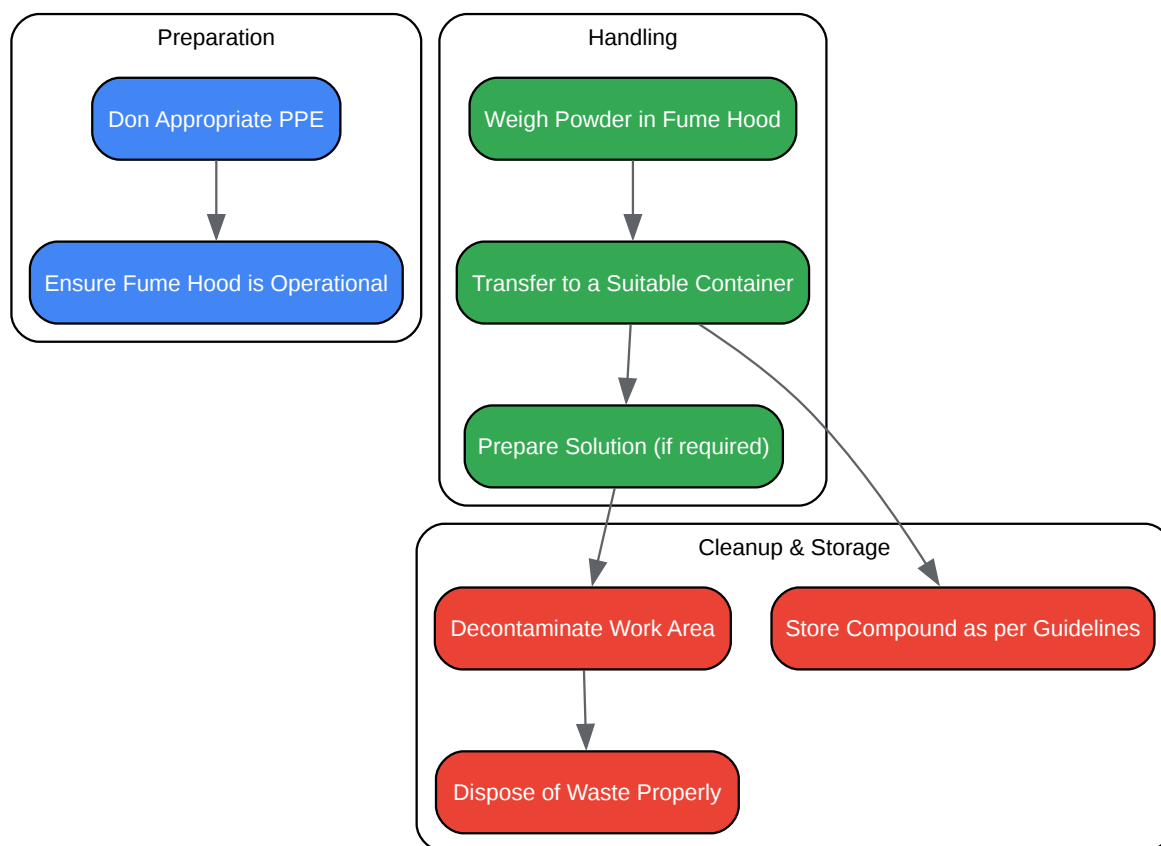
To minimize exposure and ensure safety, the following personal protective equipment should be worn when handling **Methyl 2-aminonicotinate** powder:

PPE Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields or a face shield.	Protects against dust particles and splashes.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact and irritation.[8]
Body Protection	Standard laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator is recommended.	Prevents inhalation and respiratory tract irritation.[8]

Handling Protocols

General Handling Workflow

The following diagram outlines the general workflow for safely handling **Methyl 2-aminonicotinate** powder.



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Caption: Workflow for Handling **Methyl 2-aminonicotinate** Powder.

Step-by-Step Handling Procedure

- Preparation:
 - Before handling, ensure you are wearing the appropriate personal protective equipment (PPE) as detailed in section 3.2.
 - Work in a well-ventilated area, preferably a chemical fume hood.[8]
 - Ensure an eyewash station and safety shower are readily accessible.

- Weighing and Transfer:
 - Carefully weigh the desired amount of **Methyl 2-aminonicotinate** powder in the fume hood. Avoid creating dust.[8]
 - Use appropriate tools (e.g., spatula, weighing paper) to transfer the powder.
 - Promptly and securely close the container after use to prevent contamination and exposure to moisture and air.[10]
- Cleanup:
 - Clean all equipment and the work surface thoroughly after handling.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) in a designated chemical waste container.
 - Wash hands thoroughly with soap and water after completing the work.[10]

Spill and Exposure Procedures

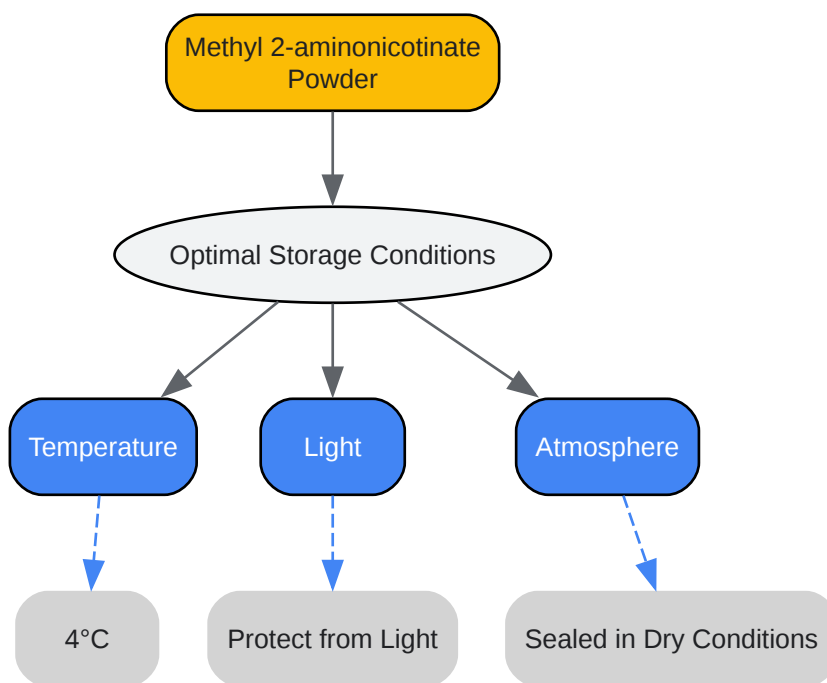
- Spills: In case of a spill, avoid generating dust.[8] Carefully sweep up the solid material and place it into a suitable, labeled container for disposal.[10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[8] Remove contaminated clothing. If skin irritation occurs, seek medical attention.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[10] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[10]

Storage Conditions

Proper storage is essential to maintain the stability and purity of **Methyl 2-aminonicotinate**.

Storage Logic

The following diagram illustrates the key considerations for the proper storage of **Methyl 2-aminonicotinate**.



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Caption: Key Storage Condition Parameters.

Recommended Storage

Parameter	Solid Powder	Stock Solutions	Source(s)
Temperature	4°C	-20°C (short-term) or -80°C (long-term)	[2]
Light	Protect from light	Protect from light	[2]
Atmosphere	Keep container tightly sealed in a dry, well-ventilated place.[10] [11]	Aliquot to avoid repeated freeze-thaw cycles.	[2]
Stability	Stable under recommended conditions.	1 month at -20°C; 6 months at -80°C.	[2]

Incompatibilities

Avoid storing **Methyl 2-aminonicotinate** with strong oxidizing agents, strong acids, and strong bases.[12]

Solution Preparation and Storage

Solubility Data

Solvent	Solubility	Notes	Source(s)
DMSO	100 mg/mL (657.25 mM)	Ultrasonic assistance may be needed. Use newly opened, hygroscopic DMSO for best results.	[2]
Methanol	Soluble	Quantitative data not specified.	[7]

Protocol for Preparing a Stock Solution

- **Select Solvent:** Choose an appropriate solvent based on the experimental requirements and solubility data. DMSO is a common choice for creating high-concentration stock solutions.[2]

- Calculation: Calculate the mass of **Methyl 2-aminonicotinate** powder and the volume of solvent required to achieve the desired concentration.
- Dissolution: In a fume hood, add the solvent to a vial containing the pre-weighed powder. Cap the vial and vortex or sonicate until the solid is completely dissolved.^[2]
- Storage:
 - For short-term storage (up to 1 month), store the solution at -20°C, protected from light.^[2]
 - For long-term storage (up to 6 months), aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles and store at -80°C, protected from light.^[2]

Stability and Degradation

While specific degradation pathways for **Methyl 2-aminonicotinate** are not extensively documented in publicly available literature, the ester and amino functional groups suggest potential for hydrolysis and oxidation. Storing the compound under the recommended conditions (low temperature, protection from light, and in a dry environment) is crucial to minimize degradation.^{[2][10][11]}

Disclaimer

The information provided in these application notes is intended for use by qualified professionals and is based on currently available data. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

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